

Navigating the Safe Disposal of Furan-3-ylethynyltrimethylsilane: A Procedural Guide

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Compound of Interest

Compound Name: Furan-3-ylethynyltrimethylsilane

Cat. No.: B1316097

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For researchers, scientists, and professionals in drug development, the meticulous management and disposal of chemical reagents are fundamental to laboratory safety and environmental responsibility. This guide provides a comprehensive, step-by-step protocol for the proper disposal of **Furan-3-ylethynyltrimethylsilane**, ensuring compliance with safety regulations and minimizing potential hazards.

Furan-3-ylethynyltrimethylsilane is a combustible liquid that can cause skin and eye irritation. It is also harmful to aquatic life with long-lasting effects. Adherence to the following procedures is crucial for the safe handling and disposal of this compound.

Key Safety and Hazard Information

A summary of the essential safety information for **Furan-3-ylethynyltrimethylsilane** is presented below. This data has been compiled from the Safety Data Sheet (SDS).

Property	Value	Reference
CAS Number	465521-19-1	[1][2]
Molecular Formula	C9H12OSi	[1][2]
Flash Point	65 °C (149.0 °F)	
Density	0.906 g/mL at 25 °C	[3]
Boiling Point	184-186 °C	[3]
Hazard Statements	H315, H319, H335, H413	
Precautionary Statements	P261, P264, P271, P273, P302 + P352, P305 + P351 + P338	
Hazard Classifications	Skin Irrit. 2, Eye Irrit. 2, STOT SE 3, Aquatic Chronic 4	
Signal Word	Warning	

Experimental Protocol: Step-by-Step Disposal Procedure

This protocol outlines the approved methodology for the safe disposal of **Furan-3-ylethynyltrimethylsilane** waste.

1. Personal Protective Equipment (PPE):

- Wear appropriate personal protective equipment, including chemical-resistant gloves (nitrile or neoprene), safety goggles, and a lab coat.[4]
- All handling of this compound and its waste should be conducted in a well-ventilated chemical fume hood.[4]

2. Waste Segregation and Collection:

- Designate a specific, clearly labeled hazardous waste container for **Furan-3-ylethynyltrimethylsilane** and any materials contaminated with it (e.g., pipette tips, contaminated gloves, absorbent materials).
- The container must be compatible with flammable organic compounds. A high-density polyethylene (HDPE) or glass container is recommended.
- Do not mix this waste with other waste streams unless explicitly approved by your institution's Environmental Health and Safety (EHS) department.[\[5\]](#)

3. Container Labeling:

- Label the waste container with "Hazardous Waste," the full chemical name "**Furan-3-ylethynyltrimethylsilane**," and the associated hazard pictograms (e.g., exclamation mark for irritant).
- Include the date of waste accumulation.

4. Storage:

- Store the sealed waste container in a designated satellite accumulation area for flammable liquids.[\[5\]](#)
- The storage area should be cool, dry, and well-ventilated, away from sources of ignition.[\[6\]](#)

5. Disposal Pathway:

- Never dispose of **Furan-3-ylethynyltrimethylsilane** down the drain or in regular solid waste.[\[5\]](#) This can lead to environmental contamination and poses a fire hazard.
- Arrange for the collection and disposal of the hazardous waste through your institution's EHS office or a licensed hazardous waste disposal contractor.[\[5\]](#)[\[6\]](#)

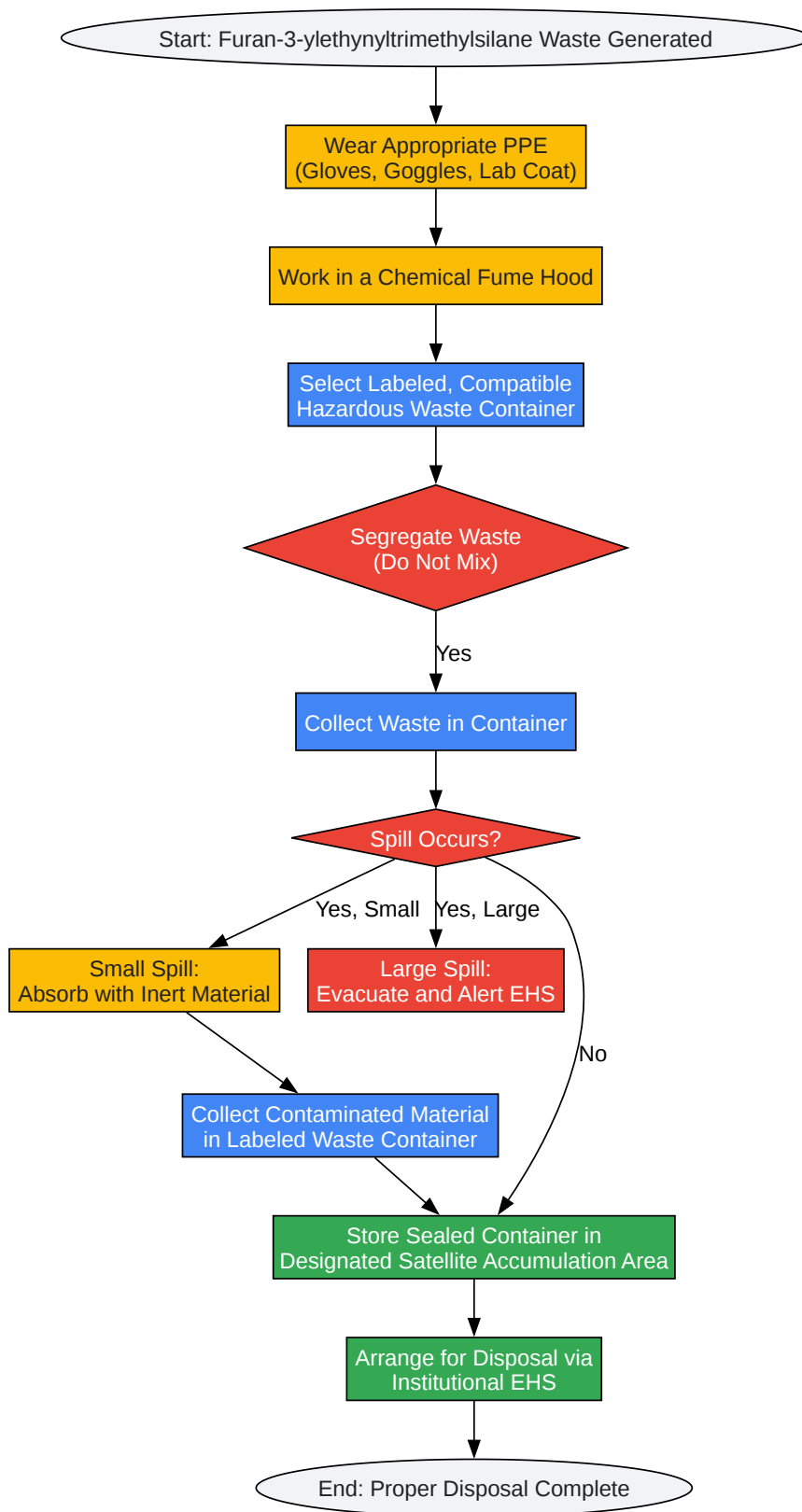
6. Spill Management:

- In the event of a small spill, absorb the material with an inert absorbent, such as vermiculite, sand, or commercial sorbent pads.[\[4\]](#)

- Collect the contaminated absorbent material in a sealed, labeled hazardous waste container for disposal.[5]
- For larger spills, evacuate the area and contact your institution's emergency response team.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Furan-3-ylethynyltrimethylsilane**.



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Disposal Workflow for **Furan-3-ylethynyltrimethylsilane**

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- To cite this document: BenchChem. [Navigating the Safe Disposal of Furan-3-ylethynyltrimethylsilane: A Procedural Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1316097#furan-3-ylethynyltrimethylsilane-proper-disposal-procedures]

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